

# Application Notes and Protocols for Confocal Microscopy of NBD-Penicillin Imaging

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## Compound of Interest

Compound Name: NBD-Pen  
Cat. No.: B12378226

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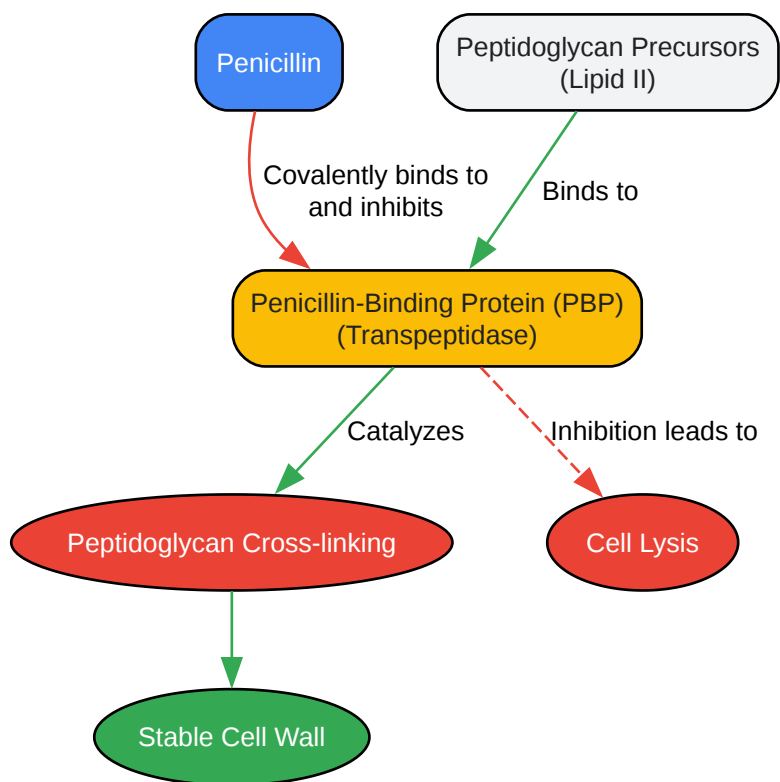
These application notes provide detailed protocols and recommended settings for the visualization of bacterial cell wall synthesis using **NBD-Penicillin (NBD-Pen)** and confocal microscopy. **NBD-Pen** is a fluorescent analog of penicillin that covalently binds to penicillin-binding proteins (PBPs), offering a powerful tool to study bacterial cell wall dynamics and the efficacy of  $\beta$ -lactam antibiotics.

## Principle and Mechanism of Action

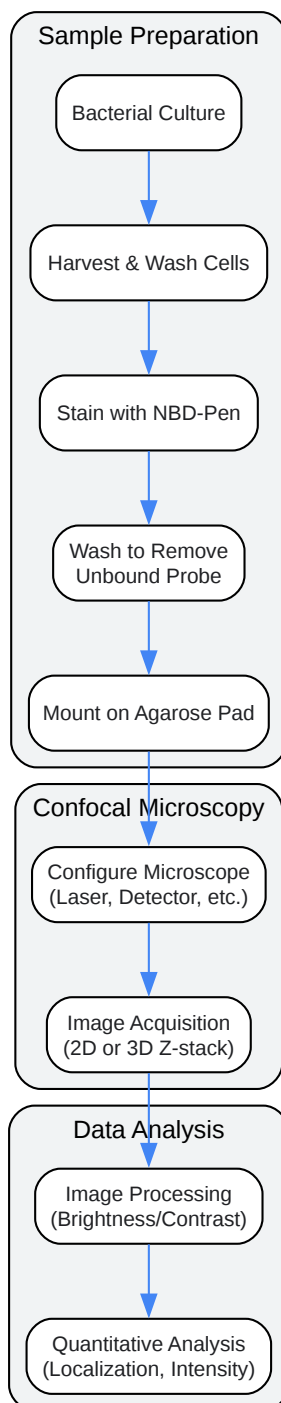
**NBD-Pen** acts as an activity-based probe for penicillin-binding proteins. Penicillin and its analogs function by inhibiting the transpeptidase activity of PBPs, which are essential enzymes for the final steps of peptidoglycan synthesis. The  $\beta$ -lactam ring in penicillin forms a stable covalent bond with a serine residue in the active site of the PBP, thereby inactivating the enzyme and halting cell wall construction. This disruption of the cell wall's integrity ultimately leads to bacterial cell lysis.[1][2] By using a penicillin molecule conjugated to the NBD (Nitrobenzofurazan) fluorophore, the sites of active peptidoglycan synthesis can be visualized using fluorescence microscopy.

Below is a diagram illustrating the mechanism of action of penicillin.

## Mechanism of Penicillin Action



## NBD-Penicillin Imaging Workflow

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## References

- 1. Penicillin-Binding Protein Imaging Probes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Penicillin-binding protein imaging probes - PubMed [pubmed.ncbi.nlm.nih.gov]
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